

Long-term stability of CRT0066101 dihydrochloride solutions

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Compound of Interest

Compound Name: CRT0066101 dihydrochloride

Cat. No.: B15604545

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Technical Support Center: CRT0066101 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability, storage, and handling of **CRT0066101 dihydrochloride** solutions.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: How should I reconstitute and store **CRT0066101 dihydrochloride** powder?

A: **CRT0066101 dihydrochloride** powder is soluble in both water (up to 100 mM) and DMSO (up to 20 mM). For long-term storage, it is recommended to store the powder at -20°C for up to 3 years.^[1]

Q2: What are the recommended storage conditions for **CRT0066101 dihydrochloride** stock solutions?

A: The stability of **CRT0066101 dihydrochloride** in solution is dependent on the storage temperature and solvent. For stock solutions, it is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.^{[1][2]}

- In DMSO: Store at -80°C for up to 1 year or at -20°C for up to 1 month.[\[1\]](#)
- In Water: Information on long-term storage in water is less specific, but general recommendations for aqueous solutions of similar compounds suggest storing at -80°C for extended periods.

Q3: I see precipitation in my solution after thawing. What should I do?

A: If precipitation or phase separation occurs during preparation or after thawing, you can use heat and/or sonication to aid in redissolving the compound.[\[3\]](#) It is crucial to ensure the solution is clear and homogenous before use in experiments.

Q4: For my in vivo experiments, can I prepare a large batch of working solution and use it over several days?

A: It is highly recommended to prepare working solutions for in vivo experiments freshly on the day of use.[\[2\]](#)[\[3\]](#) This minimizes the risk of degradation or precipitation, ensuring accurate and reproducible results.

Q5: What solvents can be used for preparing **CRT0066101 dihydrochloride** for in vivo administration?

A: Several solvent systems can be used for in vivo studies, depending on the route of administration. One common method involves first dissolving the compound in DMSO and then creating an emulsion with other vehicles like PEG300, Tween-80, and saline, or with corn oil.[\[1\]](#)
[\[4\]](#) Always ensure the final solution is clear and suitable for the intended administration route.

Data Presentation: Stability and Solubility

Table 1: Long-Term Storage Recommendations for **CRT0066101 Dihydrochloride** Stock Solutions

Solvent	Storage Temperature	Recommended Storage Duration
DMSO	-80°C	Up to 1 year[1]
-20°C	Up to 1 month[1][2][3]	
Powder	-20°C	Up to 3 years[1]

Table 2: Solubility of **CRT0066101 Dihydrochloride**

Solvent	Maximum Solubility
Water	100 mM
DMSO	20 mM
PBS	25 mg/mL (requires ultrasound)[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

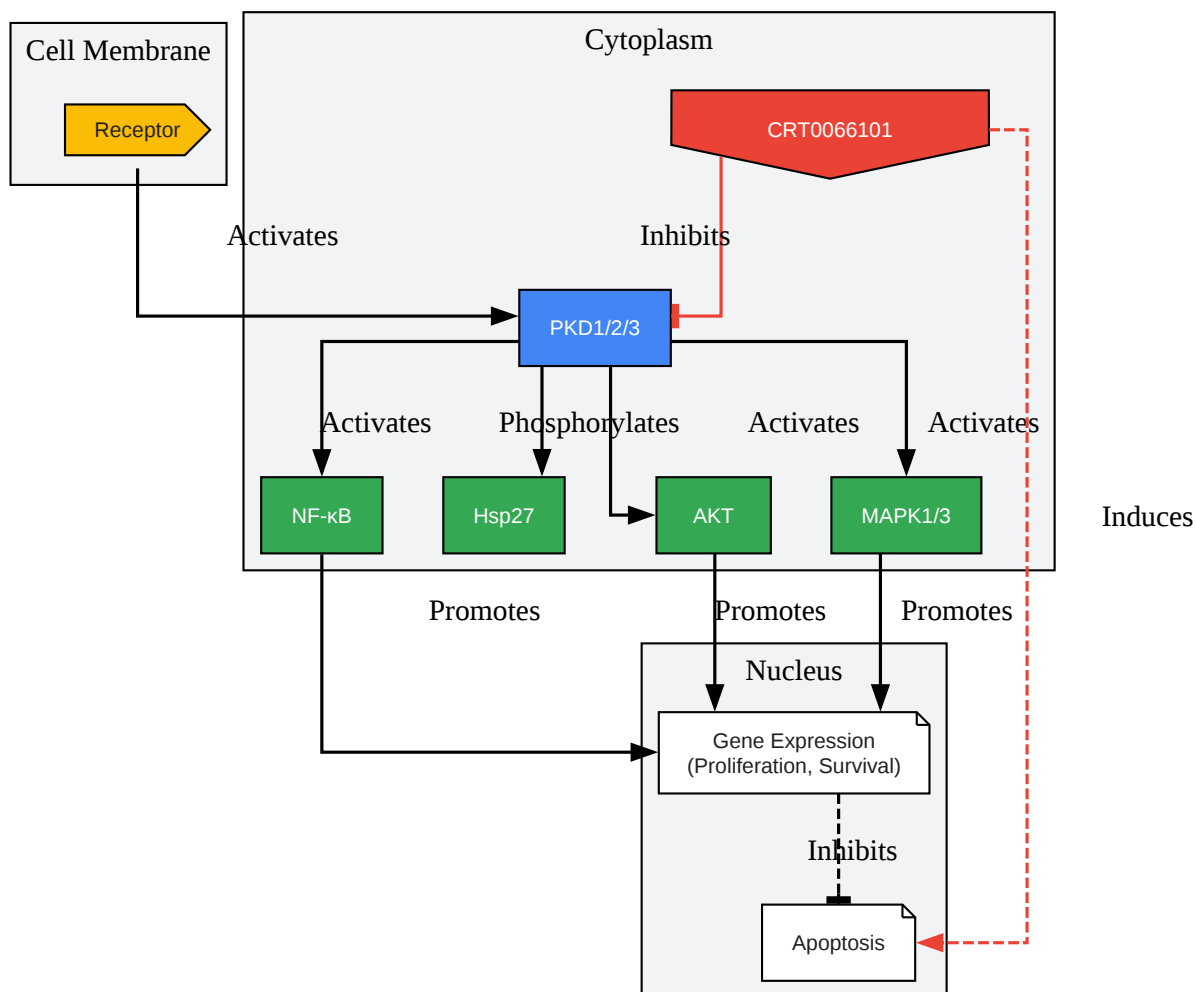
- Weighing: Accurately weigh the required amount of **CRT0066101 dihydrochloride** powder (Molecular Weight: 411.33 g/mol) in a sterile microcentrifuge tube.[1]
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to achieve a final concentration of 10 mM.
- Dissolution: Vortex the solution thoroughly. If needed, use gentle warming (e.g., a 37°C water bath) and sonication to ensure complete dissolution.[3]
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for up to one year or -20°C for up to one month.[1]

Protocol 2: Preparation of a Working Solution for In Vivo Oral Gavage

This is an example protocol and may require optimization for your specific experimental needs.

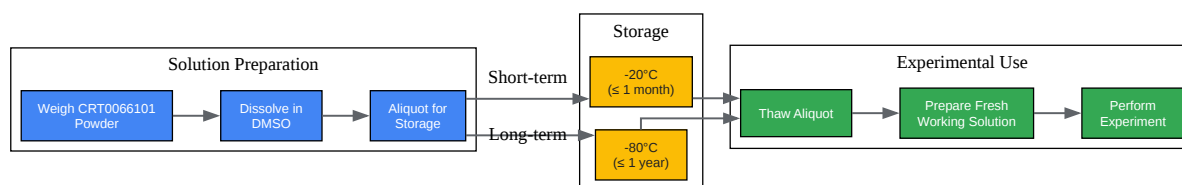
- Initial Dissolution: Prepare a concentrated stock solution of **CRT0066101 dihydrochloride** in DMSO (e.g., 10 mg/mL).[\[1\]](#)
- Vehicle Preparation: In a separate sterile tube, prepare the vehicle solution. A common vehicle consists of 40% PEG300, 5% Tween-80, and 45% saline.[\[4\]](#)
- Emulsification: While vortexing the vehicle solution, slowly add the DMSO stock solution to the vehicle to achieve the desired final concentration. For example, to prepare a 1 mg/mL working solution, add 1 part of the 10 mg/mL DMSO stock to 9 parts of the vehicle.
- Administration: Ensure the final solution is a clear and homogenous emulsion. It is recommended to use this working solution immediately after preparation.[\[1\]](#)

Visualizations



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Caption: Mechanism of action of CRT0066101.



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Caption: Recommended workflow for CRT0066101 solutions.

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